

Diclofenac diethylamine tissue concentration vs plasma levels

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Compound Focus: Diclofenac Diethylamine

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Quantitative Data: Tissue vs. Plasma Concentrations

The table below summarizes key findings from pharmacokinetic studies on **diclofenac diethylamine** gel in patients with osteoarthritis undergoing knee arthroplasty.

Study & Formulation	Synovial Tissue Concentration	Synovial Fluid Concentration	Plasma Concentration	Tissue-to-Plasma Ratio
Diclofenac Diethylamine 2.32% gel (2020) [1] [2] (4g applied BID for 7 days; samples ≥12h post-last dose)	1.57 ng/g (95% CI: 1.12, 2.20)	2.27 ng/mL (95% CI: 1.87, 2.76)	4.94 ng/mL (Geometric Mean)	Tissue: 0.32 (95% CI: 0.23, 0.45) Fluid: 0.46 (95% CI: 0.40, 0.54)
Diclofenac Sodium Tape (2009) [3] (30 mg total, 12h pre-surgery)	4.99 ng/g (Avg)	1.86 ng/mL (Avg)	4.70 ng/mL (Avg)	Not calculated in source

This data demonstrates that topical diclofenac effectively penetrates to the site of action in the joint. The tissue and fluid concentrations remain measurable even at the end of a 12-hour dosing cycle, supporting its

sustained local activity [1]. The tissue-to-plasma ratios of less than 1 indicate higher systemic levels, which is consistent with the expected pharmacokinetic profile of a topical formulation designed to minimize systemic exposure [1] [4].

For context, a study comparing different application routes found that a 30 mg topical diclofenac sodium tape resulted in significantly **higher muscle concentration** (avg. 9.29 ng/g) compared to a 37.5 mg oral dose (avg. 0.66 ng/g), despite yielding comparable plasma levels [3]. This highlights the key advantage of topical application for targeting musculoskeletal tissues.

Experimental Protocol Details

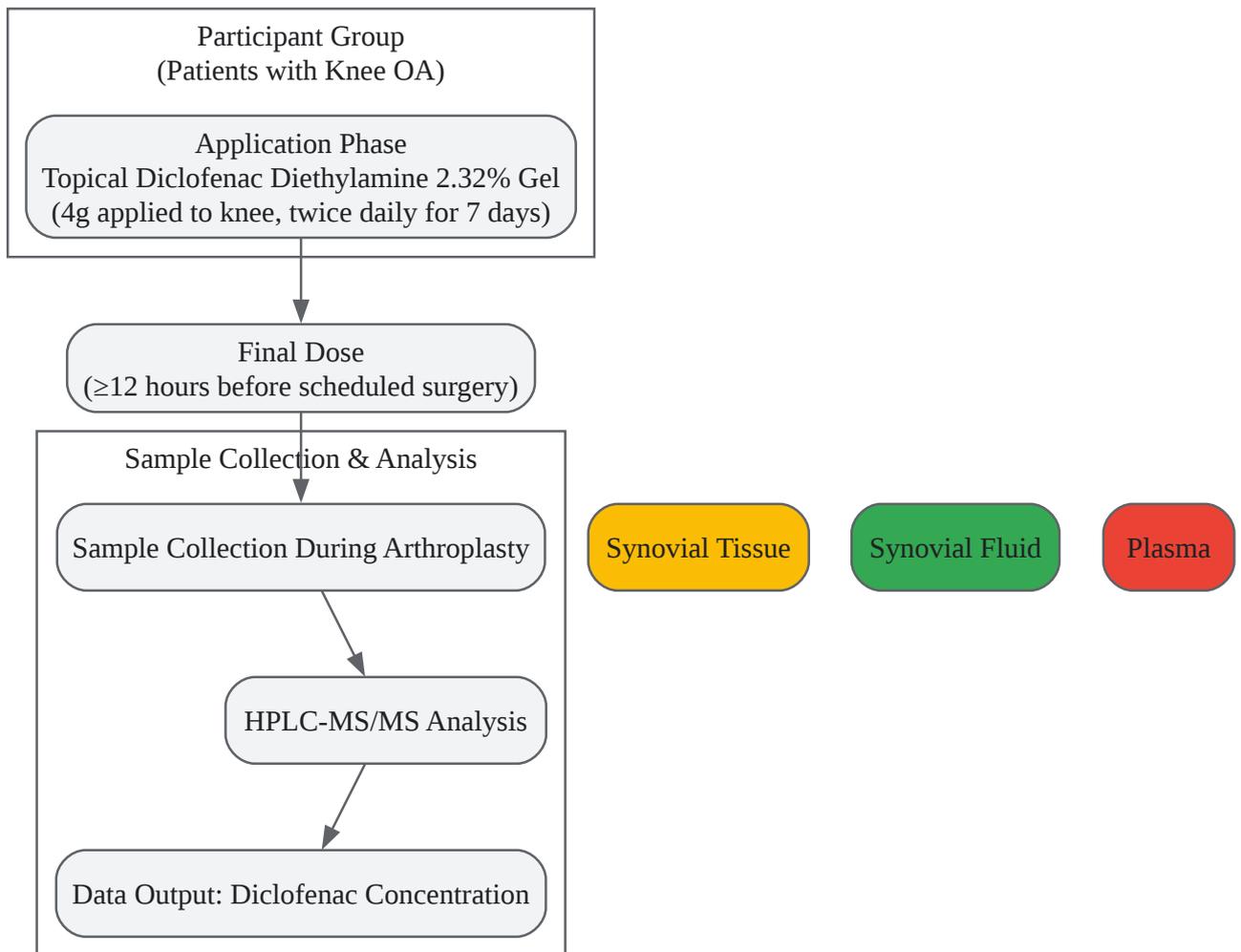
The primary data in the first table comes from a robust, double-blind, placebo-controlled study. Here is a summary of its key methodological details [1]:

- **Study Population:** Patients (≥ 50 years) with end-stage knee osteoarthritis scheduled for arthroplasty.
- **Formulation & Dosing:** **Diclofenac diethylamine** 2.32% w/w gel or matching placebo gel. A trained applicator applied 4 g of gel (equivalent to 92.8 mg **diclofenac diethylamine**) to the affected knee every 12 hours for 7 days before surgery.
- **Sample Collection:** Synovial tissue, synovial fluid, and plasma samples were collected during the arthroplasty surgery, at least 12 hours after the final application.
- **Bioanalysis:** Diclofenac concentrations in all samples were quantified using a validated method of **high-performance liquid chromatography coupled with tandem mass spectrometry (HPLC-MS/MS)** [1] [2].

Visual Workflow of the Pharmacokinetic Study

The diagram below illustrates the experimental workflow that generated the key data discussed above.

Pharmacokinetic Study Workflow: Topical Diclofenac



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Key Interpretations for Drug Development

For researchers, the data underscores several critical points:

- **Local Targeting Efficacy:** The detectable concentrations in synovial tissue and fluid at the end of the dosing interval provide a pharmacokinetic basis for the well-established clinical efficacy of topical diclofenac in osteoarthritis [1] [4].
- **Favorable Safety Profile:** The low tissue-to-plasma ratio (below 0.5) aligns with the documented favorable systemic safety profile of topical diclofenac, as it indicates limited systemic circulation compared to oral formulations [1].

- **Influence of Formulation:** Note that different formulations (gel vs. tape) and diclofenac salts (diethylamine vs. sodium) can lead to different concentration profiles, as seen in the tables. Direct comparisons should be made with caution.

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